

Application Notes and Protocols: Edetol as a Versatile Intermediate for Surfactant Synthesis

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Compound of Interest

Compound Name: *Edetol*

Cat. No.: *B1671103*

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Introduction

Edetol, chemically known as N,N,N',N'-Tetrakis(2-hydroxypropyl)ethylenediamine (CAS 102-60-3), is a polyfunctional amine with a unique structure comprising a central ethylenediamine core and four hydroxypropyl arms.^{[1][2]} This configuration, featuring multiple hydroxyl groups and tertiary amine functionalities, makes **Edetol** a valuable and versatile intermediate for the synthesis of a variety of surfactants. Its high water solubility and potential for chemical modification allow for the creation of novel surface-active agents with tailored properties.^[2] While **Edetol** is recognized for its use in the production of surfactants, specific and detailed public-domain protocols for these syntheses are not readily available.^{[3][4][5]}

These application notes provide proposed synthetic routes and detailed experimental protocols for the synthesis of non-ionic and cationic surfactants using **Edetol** as the starting material. The methodologies are based on established principles of organic chemistry, specifically esterification and quaternization reactions, which are common in surfactant synthesis.^{[6][7][8]} The information presented here is intended to serve as a foundational guide for researchers to develop and explore new classes of **Edetol**-derived surfactants for various applications, including in pharmaceuticals, cosmetics, and material science.

Chemical Properties of Edetol

A thorough understanding of **Edetol**'s chemical properties is essential for its application in surfactant synthesis.

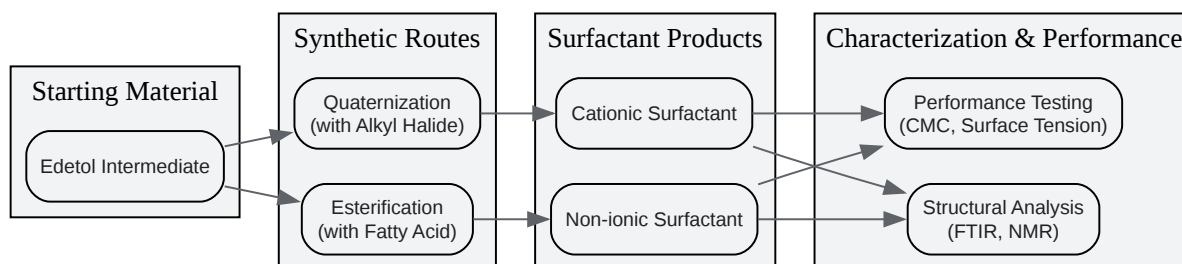
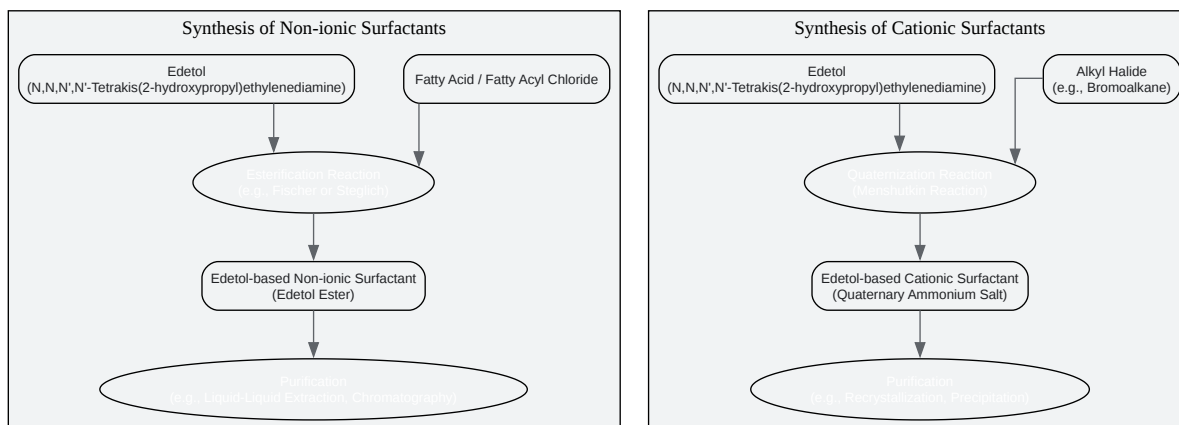
Property	Value	Reference
CAS Number	102-60-3	[1][2]
Molecular Formula	C ₁₄ H ₃₂ N ₂ O ₄	[2]
Molecular Weight	292.41 g/mol	[4]
Appearance	Colorless to pale yellow viscous liquid	[2]
Solubility	Miscible with water, ethanol, methanol, and toluene	[3]
Key Functional Groups	Four secondary hydroxyl (-OH) groups, Two tertiary amine (-N<) groups	[2][3]

Proposed Synthetic Pathways for Edetol-Derived Surfactants

The presence of both hydroxyl and tertiary amine groups in **Edetol** allows for its conversion into different classes of surfactants. Here, we propose two primary synthetic routes:

- **Synthesis of Non-ionic Surfactants via Esterification:** The four hydroxyl groups of **Edetol** can be esterified with fatty acids or their derivatives to introduce hydrophobic alkyl chains. This reaction transforms the hydrophilic **Edetol** into an amphiphilic molecule with a polar polyhydroxy-amine head and non-polar fatty acid tails.
- **Synthesis of Cationic Surfactants via Quaternization:** The two tertiary amine groups in the **Edetol** backbone can be quaternized using alkyl halides. This reaction introduces a positive charge on the nitrogen atoms and appends hydrophobic alkyl chains, resulting in a cationic surfactant.

These proposed pathways are illustrated in the workflow diagram below.



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